

CAS number for 1-Cyclooctylethan-1-amine

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Compound of Interest

Compound Name: 1-Cyclooctylethan-1-amine

Cat. No.: B13030715

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An In-depth Technical Guide to **1-Cyclooctylethan-1-amine**: Synthesis, Characterization, and Potential as a Novel Scaffold in Medicinal Chemistry

Abstract

This technical guide provides a comprehensive overview of **1-Cyclooctylethan-1-amine**, a primary amine featuring a cyclooctyl moiety. While a specific CAS number for this compound is not prominently available in public databases, suggesting its status as a novel or less-explored chemical entity, this document will establish its predicted chemical and physical properties, propose robust synthetic routes, and detail analytical characterization methodologies. By drawing parallels with structurally related and well-documented cycloalkylamines, we will explore the potential of **1-Cyclooctylethan-1-amine** as a versatile building block in drug discovery and development. This guide is intended for researchers, medicinal chemists, and professionals in the pharmaceutical sciences who are interested in novel scaffolds for therapeutic agent design.

Introduction: The Rationale for Exploring Novel Cycloalkylamines

In the landscape of medicinal chemistry, the design and synthesis of novel molecular scaffolds are paramount to accessing new chemical space and developing therapeutics with improved

efficacy, selectivity, and pharmacokinetic profiles. Basic amine functional groups are prevalent in a vast number of marketed drugs, offering a handle for modulating solubility and providing a key interaction point with biological targets.^[1] The cycloalkylamine motif, in particular, has been recognized for its ability to impart favorable properties such as metabolic stability and improved oral bioavailability.^[1]

While smaller cycloalkylamines like those derived from cyclopropane and cyclobutane have been investigated for their unique conformational constraints and bioisosteric replacement potential, larger ring systems such as cyclooctane remain less explored.^[2] The conformational flexibility of the cyclooctyl ring, combined with the chirality introduced at the alpha-carbon of the ethylamine side chain, presents an intriguing scaffold for probing protein binding pockets. This guide will therefore focus on the synthesis, characterization, and potential utility of **1-Cyclooctylethan-1-amine**.

Predicted Physicochemical Properties

The physicochemical properties of a molecule are critical determinants of its behavior in biological systems. While experimental data for **1-Cyclooctylethan-1-amine** is not available, we can predict its key properties based on its structure and by extrapolating from known data for analogous compounds.

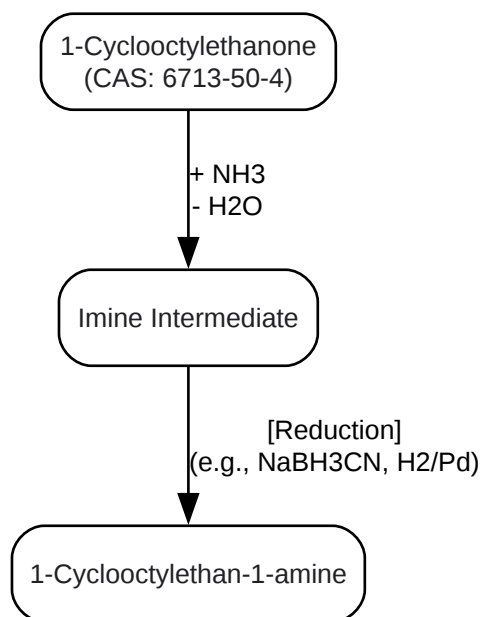
Property	Predicted Value for 1-Cyclooctylethan-1-amine	Rationale / Comparison with Analogs
Molecular Formula	C10H21N	Based on the structure (C8H15-CH(NH2)-CH3).
Molecular Weight	155.28 g/mol	Calculated from the molecular formula.
Appearance	Colorless to pale yellow liquid	Similar to other primary amines like cyclooctanamine.[3]
Boiling Point	~210-220 °C	Extrapolated from the boiling point of cyclooctanamine (190 °C) with an added ethyl group. [3]
pKa	~10.5 - 11.0	Primary amines of this type typically have a pKa in this range.[3]
LogP	~3.0 - 3.5	The large, lipophilic cyclooctyl group will significantly contribute to a higher LogP value compared to smaller analogs.
Solubility	Sparingly soluble in water, soluble in organic solvents	Expected behavior for a primary amine with a significant hydrocarbon content.

Synthesis of 1-Cyclooctylethan-1-amine

A robust and scalable synthetic route is essential for the exploration of any new chemical entity. Reductive amination of a ketone precursor is a widely used and effective method for the synthesis of primary amines.[4][5]

Proposed Synthetic Pathway: Reductive Amination

The most direct route to **1-Cyclooctylethan-1-amine** is the reductive amination of 1-cyclooctylethanone. This two-step, one-pot process involves the formation of an imine intermediate, which is then reduced to the desired primary amine.



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Caption: Proposed synthesis of **1-Cyclooctylethan-1-amine** via reductive amination.

Detailed Experimental Protocol

Materials:

- 1-Cyclooctylethanone (CAS: 6713-50-4)[[6](#)]
- Ammonia (7N solution in methanol)
- Sodium cyanoborohydride (NaBH₃CN) or a suitable reducing agent
- Methanol (anhydrous)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)

- Diethyl ether or Dichloromethane
- Magnesium sulfate (anhydrous)

Procedure:

- **Imine Formation:** To a solution of 1-cyclooctylethanone (1 equivalent) in anhydrous methanol, add a solution of ammonia in methanol (10-20 equivalents) at room temperature. Stir the mixture for 2-4 hours to facilitate the formation of the imine intermediate.
- **Reduction:** Cool the reaction mixture to 0 °C in an ice bath. Cautiously add sodium cyanoborohydride (1.5-2 equivalents) portion-wise. Allow the reaction to warm to room temperature and stir for 12-24 hours.
- **Work-up:** Quench the reaction by the slow addition of 1M HCl until the solution is acidic (pH ~2). Stir for 30 minutes to hydrolyze any remaining imine and borohydride complexes. Basify the solution to pH >12 with concentrated NaOH.
- **Extraction:** Extract the aqueous layer with diethyl ether or dichloromethane (3 x volume). Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- **Purification:** Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product. The product can be further purified by distillation under reduced pressure or by column chromatography on silica gel.

Spectroscopic Characterization

The identity and purity of the synthesized **1-Cyclooctylethan-1-amine** can be confirmed using a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **¹H NMR:** The proton NMR spectrum is expected to show a complex multiplet for the cyclooctyl protons. A quartet for the methine proton (CH-NH₂) and a doublet for the methyl group (CH₃) will be characteristic. The amine protons (NH₂) will likely appear as a broad singlet.

- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the carbons of the cyclooctyl ring, the methine carbon, and the methyl carbon.

Mass Spectrometry (MS)

The mass spectrum, likely obtained using electrospray ionization (ESI), should show a prominent molecular ion peak $[\text{M}+\text{H}]^+$ at $m/z = 156.2$.^[7]

Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic N-H stretching vibrations for a primary amine in the region of $3300\text{--}3500\text{ cm}^{-1}$, as well as C-H stretching vibrations around $2850\text{--}2950\text{ cm}^{-1}$.

Potential Applications in Drug Discovery

The unique structural features of **1-Cyclooctylethan-1-amine** make it an attractive scaffold for medicinal chemistry.

As a Building Block for Novel Scaffolds

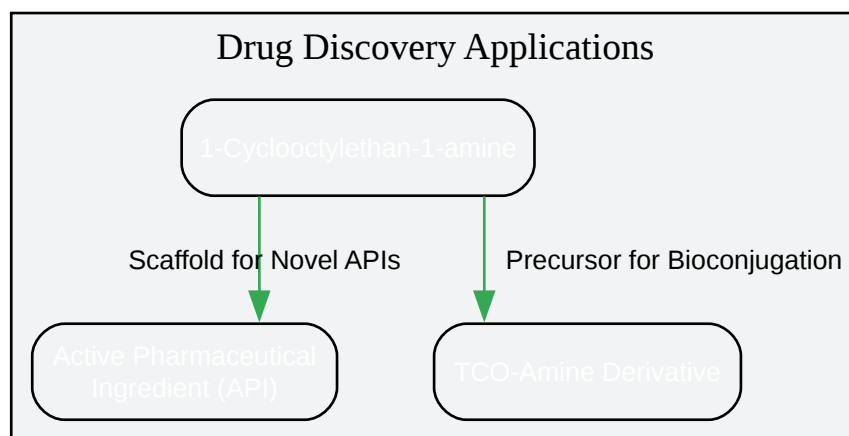
The primary amine functionality serves as a versatile handle for further chemical modifications, allowing for its incorporation into a wide range of molecular architectures through amide bond formation, reductive amination, or other C-N bond-forming reactions.

Modulation of Physicochemical Properties

The large, lipophilic cyclooctyl group can be utilized to increase the lipophilicity of a drug candidate, potentially enhancing its membrane permeability and oral absorption. The conformational flexibility of the eight-membered ring may also allow for optimal binding to target proteins.

Trans-Cyclooctene (TCO) Derivatives for Bioconjugation

The cyclooctyl scaffold is a precursor to trans-cyclooctene (TCO), a highly reactive strained alkene used in bioorthogonal "click" chemistry.^{[8][9]} Amine-functionalized TCO derivatives are valuable tools for labeling and tracking biomolecules in living systems.^{[8][9]}



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Caption: Potential applications of **1-Cyclooctylethan-1-amine** in drug discovery.

Safety and Handling

As with all primary amines, **1-Cyclooctylethan-1-amine** should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[10] Work should be conducted in a well-ventilated fume hood.[11] Primary amines can be corrosive and may cause skin and eye irritation. For detailed safety information, a comprehensive Safety Data Sheet (SDS) should be consulted.[10][11][12]

Conclusion

1-Cyclooctylethan-1-amine represents a novel and unexplored building block with significant potential in medicinal chemistry and drug development. This technical guide has outlined its predicted properties, a reliable synthetic route, and methods for its characterization. The unique combination of a flexible, lipophilic cyclooctyl ring and a primary amine functional group makes it a promising scaffold for the design of new therapeutic agents. Further investigation into the synthesis and biological evaluation of derivatives of **1-Cyclooctylethan-1-amine** is warranted to fully realize its potential.

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